

Chrodrimanin B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Chrodrimanin B*

Cat. No.: B606662

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This technical guide provides an in-depth overview of **Chrodrimanin B**, a potent and selective insecticidal meroterpenoid. The document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, biological activity, and experimental evaluation of this compound.

Chemical Identity

Identifier	Value
IUPAC Name	[(1S,5R,6R,14R,15S,17R,22S)-10,15-dihydroxy-6,14,18,18,22-pentamethyl-8,19-dioxo-7,13-dioxapentacyclo[12.8.0.0 ^{3,12} .0 ^{4,9} .0 ^{17,22}]docos-3(12),4(9),10,20-tetraen-5-yl] acetate[1]
CAS Number	132196-54-4[2][3]
Molecular Formula	C ₂₇ H ₃₂ O ₈ [2]
Molecular Weight	484.5 g/mol [1]
Synonyms	Thailandolide B[3]

Biological Activity and Mechanism of Action

Chrodrimanin B is a fungal metabolite originally isolated from *Talaromyces* species.^[3] It exhibits significant insecticidal activity by acting as a potent and selective antagonist of insect γ -aminobutyric acid (GABA) receptors, which are ligand-gated chloride channels.^[4]

The mechanism of action involves the blockage of GABA-induced currents in insect neurons. At low concentrations, **Chrodrimanin B** acts as a competitive antagonist, while at higher concentrations, it exhibits non-competitive inhibition.^[4] This targeted action on insect GABA receptors leads to paralysis and eventual death of the insect.^[2]

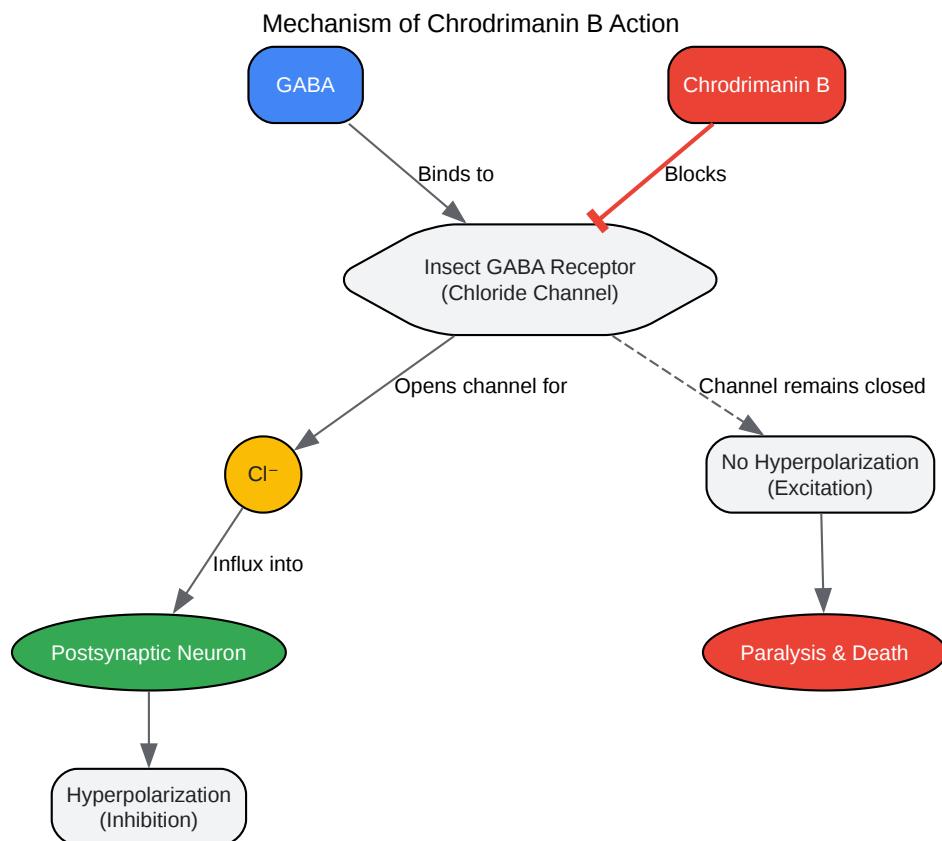
A key advantage of **Chrodrimanin B** is its selectivity for insect GABA receptors over their human counterparts. This selectivity significantly reduces the potential for off-target effects in mammals, making it a promising candidate for the development of novel insecticides.

Quantitative Data on Biological Activity

Parameter	Organism/Receptor	Value
IC ₅₀	Bombyx mori GABA Receptor (RDL)	1.13 nM ^[4]
IC ₅₀	Human $\alpha 1\beta 2\gamma 2$ GABA Receptor	1.48 μ M ^[4]
LD ₅₀	Third instar silkworm larvae	10 μ g/g of diet ^[3]

Signaling Pathway

The following diagram illustrates the antagonistic action of **Chrodrimanin B** on an insect GABA receptor.



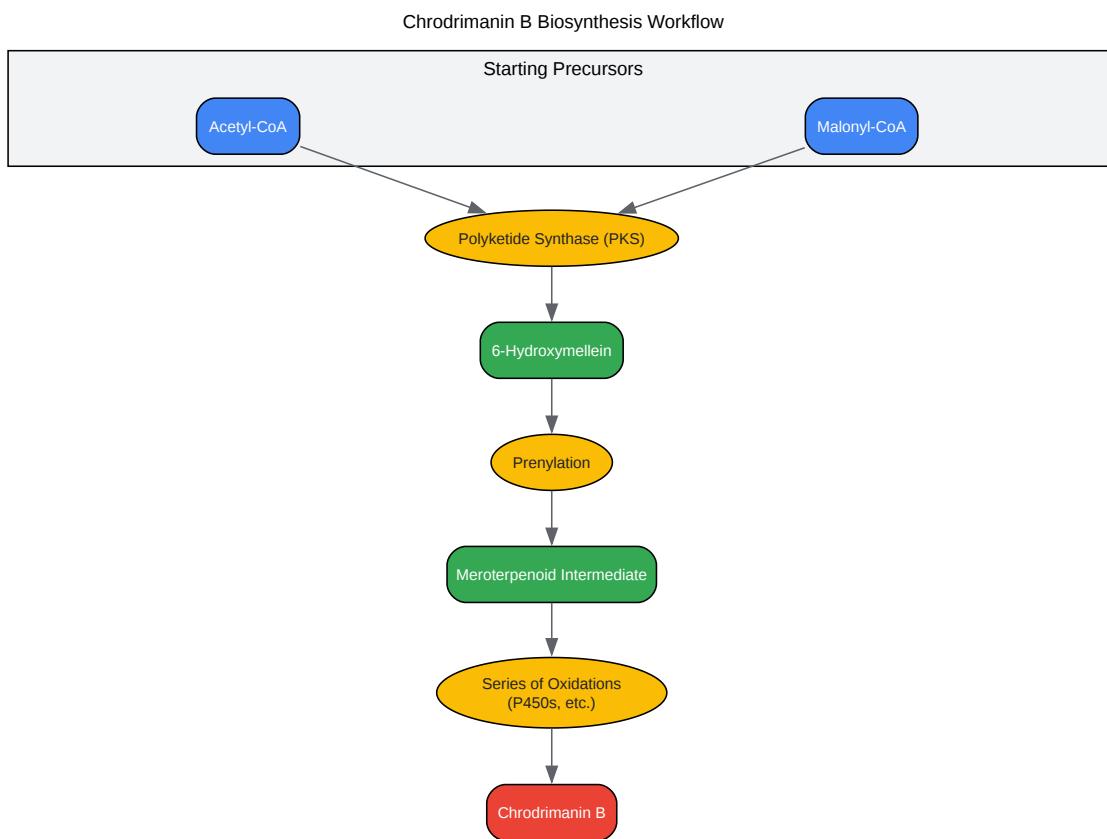
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Caption: Antagonistic action of **Chrodrimanin B** on insect GABA receptors.

Biosynthesis

The biosynthesis of **Chrodrimanin B** in *Penicillium verruculosum* involves a complex pathway starting from the polyketide 6-hydroxymellein. The biosynthetic gene cluster responsible for its production has been identified and successfully reconstituted in the heterologous host *Aspergillus oryzae*.

Biosynthetic Pathway Workflow



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